

The History and Development of Oxycarboxin: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Oxycarboxin

Cat. No.: B166467

[Get Quote](#)

Introduction

Oxycarboxin (5,6-dihydro-2-methyl-N-phenyl-1,4-oxathiin-3-carboxamide-4,4-dioxide) is a systemic fungicide belonging to the oxathiin chemical class.^[1] First introduced in 1969 by Uniroyal under the brand name Plantvax, it represented a significant advancement in the control of fungal diseases, particularly rusts.^[2] As a third-generation, site-specific fungicide, its development marked a shift from broad-spectrum, protectant chemicals to more targeted and systemic solutions in agriculture.^[3] **Oxycarboxin** is the sulfone analogue of Carboxin and shares a similar mode of action, offering both preventative and curative control against a specific range of economically important plant pathogens.^{[4][5]}

Historical Context and Development

The development of **Oxycarboxin** is intrinsically linked to its predecessor, Carboxin. Both were part of the oxathiin group of heterocyclic compounds discovered to have potent systemic fungicidal properties in the 1960s.^{[3][4]} Carboxin was first described in 1966 and commercialized in 1969 as the first systemic seed treatment capable of eradicating deep-seated infections within the seed embryo, such as loose smut.^{[3][5]}

Oxycarboxin was developed concurrently and introduced commercially in 1969.^[2] It is produced through the oxidation of Carboxin.^{[2][4]} This chemical modification enhances the compound's stability.^[6] The primary driver for its development was the need for a highly systemic agent effective against rust diseases on a variety of crops and ornamentals.^{[1][7]} While Carboxin was primarily used as a seed treatment, **Oxycarboxin** found its niche in foliar

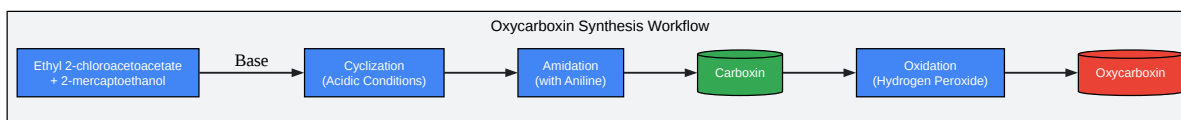
applications.^[5] However, due to its narrow spectrum of activity, primarily targeting Basidiomycete fungi, its application was more limited compared to broad-spectrum fungicides that emerged later.^[5]

Chemical Synthesis

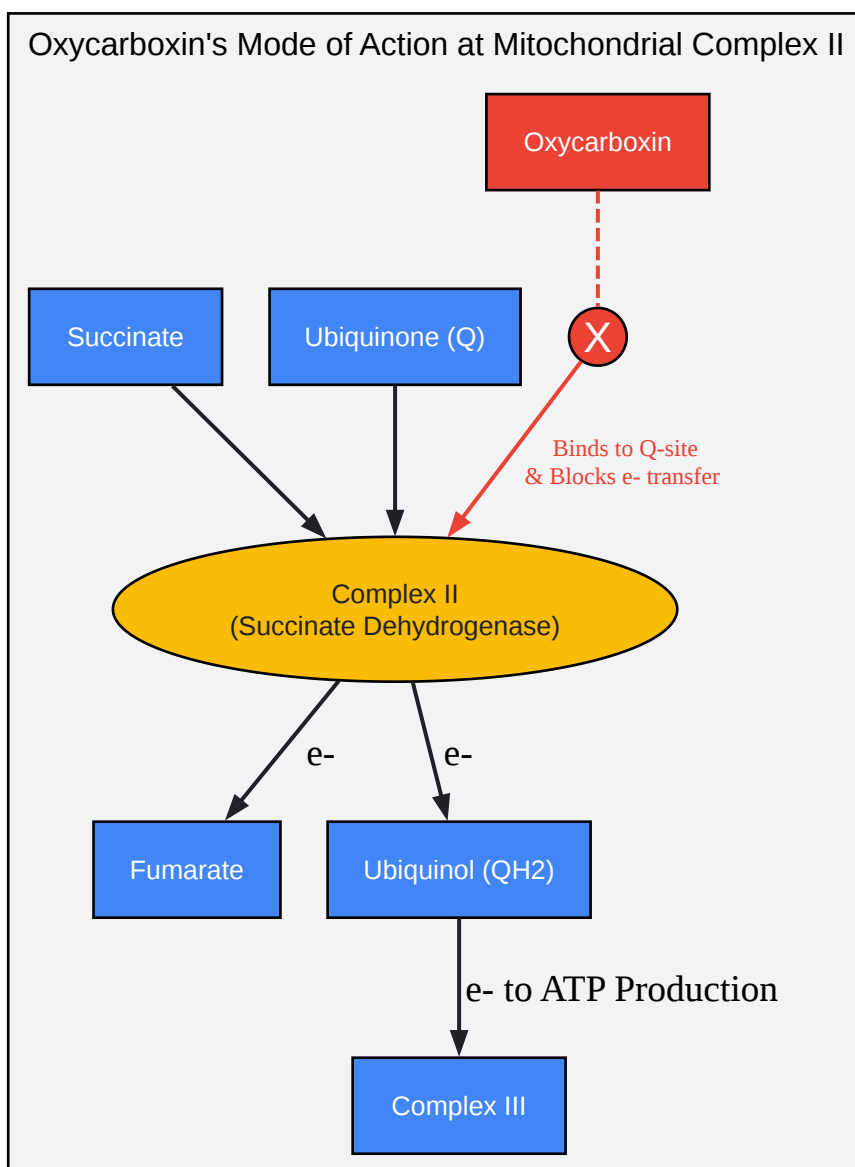
The synthesis of **Oxycarboxin** is a multi-step process that begins with the production of its precursor, Carboxin. The process is completed by the oxidation of the sulfur atom in the oxathiin ring to a sulfone.

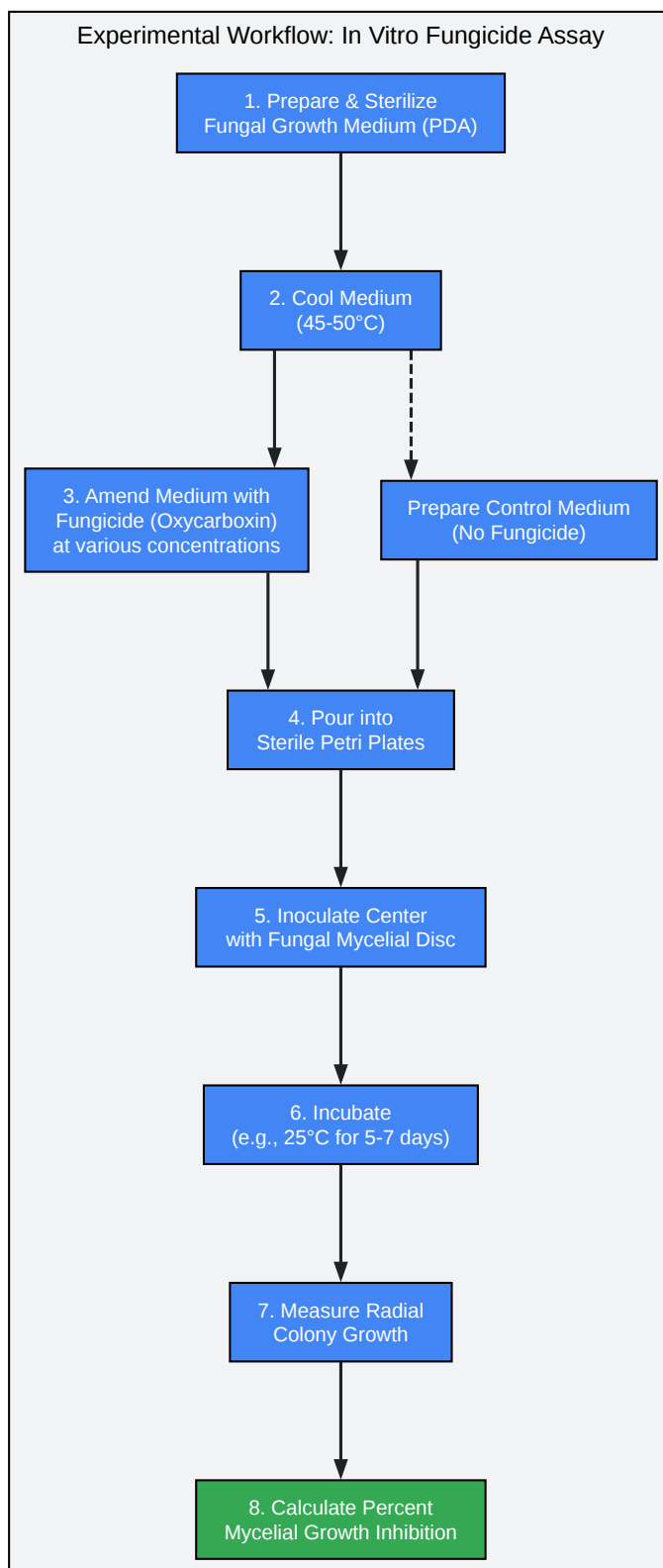
Synthesis Pathway:

- **Oxathiin Ring Formation:** The synthesis of the core Carboxin structure starts with the reaction of ethyl 2-chloroacetoacetate with 2-mercaptoethanol in the presence of a base.^[2]^[8]
- **Cyclization:** The resulting intermediate undergoes cyclization under acidic conditions, which also removes a water molecule.^[2]^[8]
- **Amidation:** The ethyl ester is then converted to an amide through a reaction with aniline, yielding Carboxin.^[2]^[8]
- **Oxidation:** Finally, Carboxin is treated with an oxidizing agent, typically hydrogen peroxide in acetic acid, to oxidize the sulfide to a sulfone, yielding **Oxycarboxin**.^[2]^[4]^[8]



Oxycarboxin's Mode of Action at Mitochondrial Complex II





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. primaryinfo.com [primaryinfo.com]
- 2. Oxycarboxin - Wikipedia [en.wikipedia.org]
- 3. History and development of fungicides and their generations | PPTX [slideshare.net]
- 4. eagri.org [eagri.org]
- 5. apsjournals.apsnet.org [apsjournals.apsnet.org]
- 6. Oxycarboxin (Ref: F 461) [sitem.herts.ac.uk]
- 7. downloads.regulations.gov [downloads.regulations.gov]
- 8. Buy Oxycarboxin | 5259-88-1 [smolecule.com]
- To cite this document: BenchChem. [The History and Development of Oxycarboxin: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b166467#history-and-development-of-oxycarboxin-as-a-fungicide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com